

A Comparative Guide to N-Protected 4-Bromopiperidines: Benzyl vs. Boc in Synthesis

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Compound of Interest

Compound Name: 1-Benzyl-4-bromopiperidine

Cat. No.: B1343918

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In the landscape of medicinal chemistry and drug development, the piperidine scaffold is a ubiquitous and invaluable structural motif.^[1] Its prevalence in numerous pharmaceuticals necessitates robust and versatile synthetic strategies, often revolving around the use of N-protected piperidine building blocks. Among these, **1-Benzyl-4-bromopiperidine** and 1-Boc-4-bromopiperidine serve as critical intermediates for introducing the piperidine core and enabling further functionalization, typically via cross-coupling reactions.

The choice between the Benzyl (Bn) and the tert-butyloxycarbonyl (Boc) protecting group is a pivotal decision in a synthetic campaign. It dictates the conditions for subsequent reaction steps and the ultimate deprotection strategy. This guide provides an objective comparison of these two key reagents, supported by experimental data and detailed protocols, to assist researchers in making informed strategic decisions for their synthetic endeavors.

Physicochemical Properties: A Side-by-Side Look

A fundamental comparison begins with the distinct physical and chemical properties of each compound, summarized below.

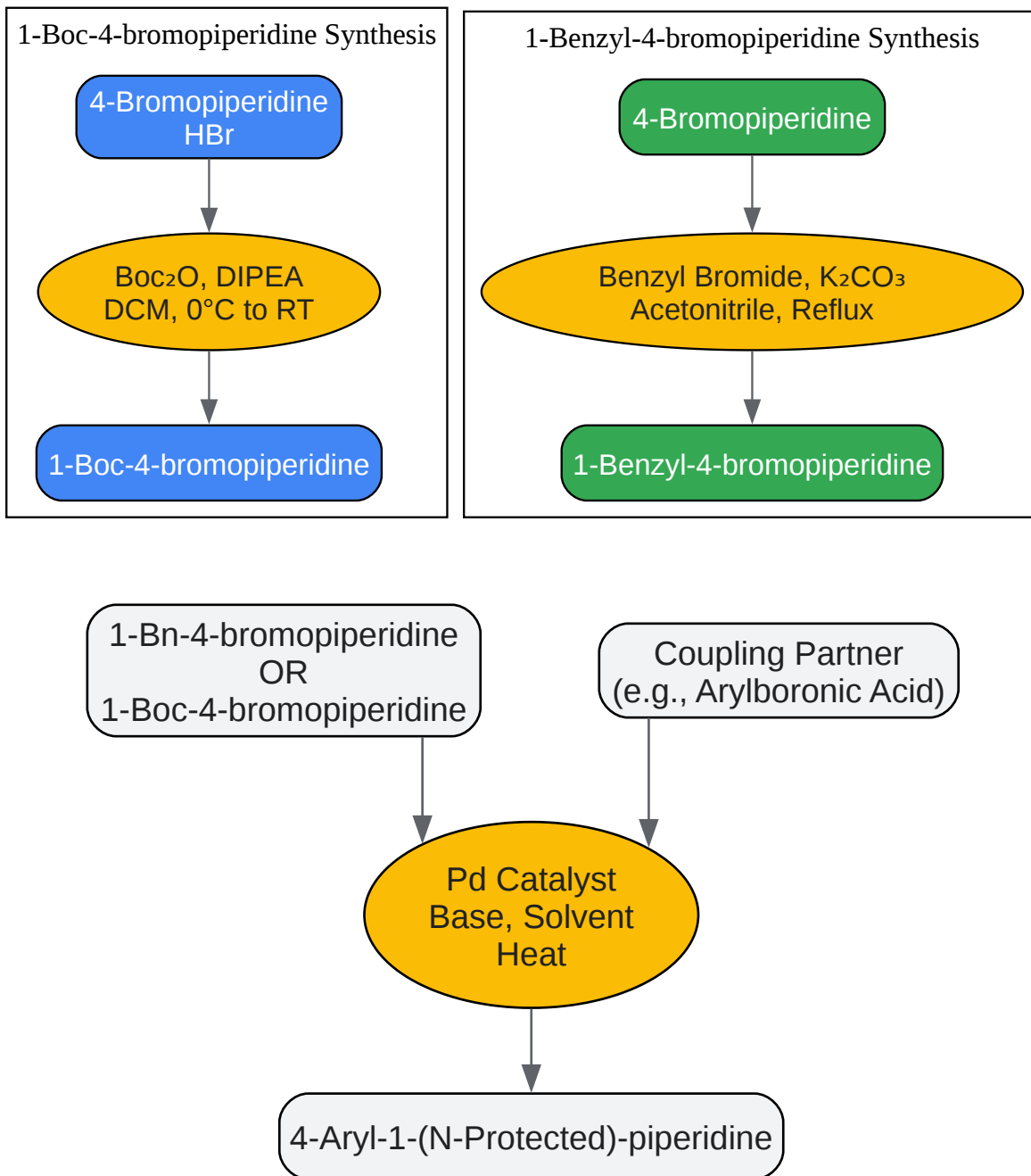
Property	1-Benzyl-4-bromopiperidine	1-Boc-4-bromopiperidine
CAS Number	301665-60-1[2]	180695-79-8
Molecular Formula	C ₁₂ H ₁₆ BrN[2]	C ₁₀ H ₁₈ BrNO ₂
Molecular Weight	254.17 g/mol [2]	264.16 g/mol
Appearance	Liquid[2]	Yellow Oil / Liquid
Boiling Point	Not specified	100-118 °C at 0.5 mmHg
Density	Not specified	1.340 g/mL at 25 °C
IUPAC Name	1-benzyl-4-bromopiperidine[2]	tert-butyl 4-bromopiperidine-1-carboxylate

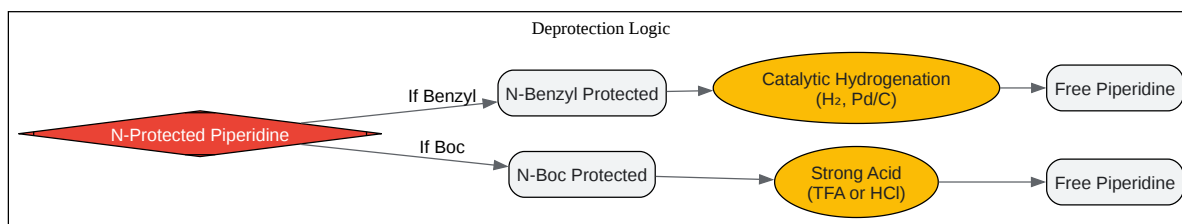
Synthesis of the Building Blocks

The preparation of these reagents is straightforward, typically starting from 4-bromopiperidine or a related precursor.

1-Boc-4-bromopiperidine is commonly synthesized by treating 4-bromopiperidine hydrobromide with di-tert-butyl dicarbonate (Boc₂O) in the presence of a base, such as N,N-diisopropylethylamine (DIPEA).[3]

1-Benzyl-4-bromopiperidine is prepared via a standard N-alkylation reaction. 4-Bromopiperidine is treated with benzyl bromide in the presence of a suitable base like potassium carbonate to afford the N-benzylated product.





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